

Propylphosphonic Acid in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propylphosphonic acid*

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This technical guide provides a focused overview of the solubility of **propylphosphonic acid** in various organic solvents. An understanding of its solubility is critical for applications ranging from reaction chemistry and process design to formulation development in the pharmaceutical and agrochemical industries. This document compiles available quantitative data, outlines a detailed experimental protocol for solubility determination, and presents a logical workflow for this process.

Core Data: Solubility of Propylphosphonic Acid

The solubility of **propylphosphonic acid**, a crystalline solid, varies significantly across different organic solvents. The available quantitative data is summarized below. It is important to note that comprehensive solubility data for **propylphosphonic acid** in a wide range of organic solvents is not extensively published in readily accessible literature. The data presented here is based on available product information.

Table 1: Quantitative Solubility of **Propylphosphonic Acid** in Select Organic Solvents

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility (mg/mL)	Temperature (°C)
Ethanol	C ₂ H ₅ OH	46.07	~30[1]	Not Specified
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	78.13	~2[1]	Not Specified
N,N-Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	73.09	~5[1]	Not Specified

Note: The temperatures for these solubility measurements were not specified in the source material. Solubility is temperature-dependent, and this should be considered when using this data.

Propylphosphonic acid is sparingly soluble in aqueous buffers.[1] For applications requiring an aqueous solution, it is recommended to first dissolve the compound in a minimal amount of a miscible organic solvent, such as ethanol, before dilution with the aqueous buffer.[1]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a solid compound like **propylphosphonic acid** in an organic solvent, based on the widely used isothermal saturation or "shake-flask" method coupled with gravimetric analysis. This method is considered a reliable approach for obtaining equilibrium solubility data.

Objective: To determine the equilibrium solubility of **propylphosphonic acid** in a given organic solvent at a specific temperature.

Materials and Apparatus:

- **Propylphosphonic acid** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath

- Analytical balance (accurate to at least 0.1 mg)
- Sealed, airtight vials or flasks
- Syringe filters (chemically compatible with the solvent)
- Pipettes and volumetric flasks
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **propylphosphonic acid** to a sealed vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and the compound's dissolution rate. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium, which is confirmed when consecutive measurements of solubility show no significant change.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the vial to stand undisturbed at the constant temperature for a period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to prevent precipitation due to temperature changes.

- Immediately filter the withdrawn sample through a chemically compatible syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer the filtered, saturated solution into the pre-weighed evaporating dish and record the total weight.
 - Carefully evaporate the solvent in a fume hood or under a gentle stream of inert gas.
 - Once the solvent has evaporated, place the evaporating dish in a drying oven at a temperature sufficient to remove any residual solvent without decomposing the **propylphosphonic acid**.
 - Cool the dish in a desiccator to room temperature and weigh it.
 - Repeat the drying and weighing steps until a constant weight is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **propylphosphonic acid** is the final constant weight of the dish and residue minus the initial weight of the empty dish.
 - The mass of the solvent is the weight of the dish with the solution minus the final constant weight of the dish and residue.
 - Solubility can then be expressed in various units, such as mg/mL, g/100g of solvent, or mole fraction.

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of **propylphosphonic acid** solubility.

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Caption: Workflow for determining **propylphosphonic acid** solubility.

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References

- 1. uomus.edu.iq [uomus.edu.iq]
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